

Essential Procedures for the Safe Disposal of 3-Butyl-6-methyluracil

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Compound of Interest

Compound Name: *Uracil, 3-butyl-6-methyl-*

Cat. No.: *B086951*

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides a comprehensive guide to the safe handling and disposal of **Uracil, 3-butyl-6-methyl-**, a substituted uracil derivative. Adherence to these procedures is essential to mitigate risks and ensure compliance with regulatory standards.

Key Safety and Hazard Information

Before handling or disposing of 3-butyl-6-methyluracil, it is crucial to be aware of its associated hazards. The following table summarizes the key hazard information based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure	Category 3	H335: May cause respiratory irritation

Disposal Workflow

The proper disposal of 3-butyl-6-methyluracil should follow a structured decision-making process to ensure safety and regulatory compliance. The diagram below illustrates the recommended workflow for the disposal of this compound.



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